Technical Support Center: CAY10573 Stability & Handling Guide

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Compound of Interest		
Compound Name:	*CAY10573*	
CAS No.:	*853652-40-1*	
Cat. No.:	*B050235*	*Get Quote*

Product: **CAY10573** (CAS: 853652-40-1) Classification: PPAR Pan-Agonist (PPAR

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) Molecular Weight: 521.6 g/mol [1]

Core Technical Directive: The Solubility Limit

CRITICAL ALERT: Unlike many small molecules where 10 mM or 100 mM stock solutions are standard, **CAY10573** has extremely low solubility.

- Maximum Solubility in DMSO: ~0.5 mg/mL (

  0.96 mM)

- Maximum Solubility in DMF: ~0.3 mg/mL (

  0.57 mM)

Application Scientist Insight: Do NOT attempt to create a 10 mM stock solution. It will result in immediate precipitation that is difficult to redissolve. The high lipophilicity of the naphthalene-benzoyl-propyl chain combined with the crystal lattice energy of the indole core limits solvation. You must work with dilute stock solutions (e.g., 0.5 mM to 1 mM).

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Preparation & Handling Protocols

Protocol A: Preparing a Stable Stock Solution (1 mM Target)

Objective: Create a homogeneous stock solution without crashing out the compound.

- Weighing: Accurately weigh a small amount of **CAY10573** (e.g., 1 mg).
- Solvent Addition: Add 2 mL of high-grade anhydrous DMSO to the 1 mg of solid.
  - Calculation: 1 mg / 521.6 g/mol

    1.9

    mol.
  - 1.9

    mol / 2 mL

    0.95 mM (close to the saturation limit).
- Dissolution Mechanics:
  - Vortex: Vortex vigorously for 60 seconds.
  - Warm: If particulates remain, warm the vial to 37°C in a water bath for 5–10 minutes.
  - Sonicate: Use an ultrasonic bath for 10 minutes if necessary.
- Visual Inspection: Hold the vial up to a light source. The solution must be perfectly clear. Any turbidity indicates saturation/precipitation.

Protocol B: Dilution into Aqueous Buffers (Cell Culture)

Objective: Prevent "shock precipitation" when moving from DMSO to media.

- Stepwise Dilution: Do not add the DMSO stock directly to a large volume of cold media.

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- Intermediate Step: Dilute the stock 1:10 in DMSO first if very low final concentrations are needed, or add the stock dropwise to rapidly stirring media.
- Limit Final DMSO: Ensure final DMSO concentration is <0.5% (v/v) to avoid solvent toxicity, though **CAY10573**'s low potency (EC50 ~8-500 nM) means you will likely need the full 1 mM stock to reach effective doses without exceeding DMSO limits.

Storage & Stability Architecture

Stability Matrix

Parameter	Condition	Stability Estimate	Notes
Solid State	-20°C	4 Years	Keep desiccated; protect from light.
DMSO Stock	-20°C	3–6 Months	Hygroscopic Risk: DMSO absorbs water, causing precipitation.
DMSO Stock	-80°C	6–12 Months	Preferred for long-term storage.
Aqueous Sol.	4°C / RT	< 24 Hours	Unstable: Hydrolysis risk; rapid precipitation.

Visual Workflow: Storage Lifecycle

The following diagram outlines the decision logic for handling **CAY10573** stocks to maximize longevity.

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Caption: Optimal workflow for preparing and storing **CAY10573** to prevent precipitation and degradation.

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Troubleshooting Guide (FAQ)

Q1: My stock solution has crystals at the bottom. What happened?

Diagnosis: Saturation or Water Uptake.

- Cause A: You likely attempted a concentration >1 mM.
- Cause B: The DMSO is old and has absorbed atmospheric moisture (DMSO is hygroscopic). **CAY10573** is insoluble in water; even 5% water content in DMSO can force it out of solution.
- Fix: Warm to 37°C and sonicate. If it does not dissolve, add more anhydrous DMSO to lower the concentration.

Q2: Can I use Ethanol instead of DMSO?

Answer: No.

- Reasoning: Solubility in Ethanol is negligible for this compound. DMF is an alternative (~0.3 mg/mL), but DMSO (~0.5 mg/mL) is slightly better and generally less toxic to cells in trace amounts.

Q3: I see a color change from colorless to yellow/brown.

Diagnosis: Oxidation.

- Mechanism: The indole moiety is susceptible to oxidation, especially under light exposure.
- Action: If the color change is significant, the compound purity is compromised. Discard and prepare fresh stock. Always store vials wrapped in foil.

Q4: The compound precipitated when I added it to cell culture media.

Diagnosis: "Crash-out" upon aqueous dilution.

- Mechanism: You crossed the solubility threshold. In PBS/Media, solubility drops to <0.5

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g/mL.

- Fix:
  - Ensure your working concentration is within the soluble range (typically nanomolar for this potent agonist).
  - Pre-dilute the DMSO stock into a larger volume of media while vortexing the media (dynamic addition).

Decision Tree: Handling Precipitation

Use this logic flow when encountering solubility issues.

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Caption: Step-by-step logic to resolve precipitation events in **CAY10573** stock solutions.

References

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